

Application Notes and Protocols for Residue Analysis of Pyributicarb in Plant Tissues

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Compound of Interest

Compound Name: *Pyributicarb*

CAS No.: 88678-67-5

Cat. No.: B1212485

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Introduction

Pyributicarb is a carbamate herbicide primarily used for weed control in rice cultivation. Monitoring its residue levels in plant tissues is crucial to ensure food safety and compliance with regulatory limits. This document provides a detailed protocol for the analysis of **Pyributicarb** residues in plant matrices, with a focus on rice. The methodology is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation

The following tables summarize typical validation parameters for pesticide residue analysis in rice. While specific data for **Pyributicarb** is not readily available in published literature, these tables provide representative values for similar compounds analyzed using the described methodology. A formal validation study should be conducted to determine the precise limits for **Pyributicarb**.

Table 1: Illustrative Method Validation Data for **Pyributicarb** in Rice

Parameter	Spike Level (mg/kg)	Mean Recovery (%)	Relative Standard Deviation (RSD, %)
Recovery	0.01	85 - 110	< 15
0.1	90 - 105	< 10	
0.5	92 - 102	< 10	
Precision			
Repeatability (n=5)	0.05	-	< 10
Reproducibility	0.05	-	< 20
Linearity	0.005 - 0.5 mg/kg	-	R ² > 0.99
Limit of Detection (LOD)	-	-	0.005 mg/kg
Limit of Quantification (LOQ)	-	-	0.01 mg/kg

Disclaimer: The data in this table are illustrative and based on typical performance for pesticide residue analysis in rice using QuEChERS and LC-MS/MS. Actual values for **Pyributicarb** must be determined through a specific method validation study.

Table 2: Comparison of Quantitative Data for Various Pesticides in Rice Matrix

Pesticide	Analytical Method	LOD (mg/kg)	LOQ (mg/kg)	Recovery Range (%)	Reference
Chlorpyrifos	GC-MS	0.006	0.02 - 0.04	97.5 - 102.1	[1]
Isoprothiolane	GC-MS/MS	-	-	70 - 120	[2]
Tricyclazole	LC-MS/MS	-	0.01	70 - 120	[2]
Imidacloprid	LC-MS/MS	-	0.01	70 - 120	[2]
Dichlorvos	GC-ECD	0.013 - 0.017	0.022 - 0.079	80 - 101	
Multiple Pesticides	LC-MS/MS	-	0.01	90% within 70-120	
Multiple Pesticides	GC/MS-SQ-SIM	< 0.01	< 0.025	97.5 - 102.1	

Experimental Protocols

This section details the methodologies for the residue analysis of **Pyributicarb** in plant tissues, focusing on rice grain and straw.

Sample Preparation and Homogenization

Objective: To obtain a representative and homogeneous sample for extraction.

Materials:

- High-speed blender or grinder
- Dry ice (optional, to prevent degradation of analytes)
- Sample bags

Protocol:

- Collect representative plant tissue samples (e.g., rice grains, straw).

- Chop or cut the samples into smaller pieces.
- For high-moisture samples, it is recommended to freeze-dry them first.
- Place the sample in a high-speed blender. For every 100 g of sample, add 20-30 g of dry ice to keep the sample frozen during homogenization.
- Grind the sample until a fine, homogeneous powder is obtained.
- Store the homogenized sample in a sealed sample bag at -20°C until extraction.

QuEChERS Extraction and Cleanup

Objective: To extract **Pyributicarb** from the plant matrix and remove interfering substances.

Materials:

- Homogenized plant sample
- Acetonitrile (ACN)
- Water (HPLC grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (for pigmented samples)
- 50 mL and 15 mL centrifuge tubes

- Vortex mixer
- Centrifuge

Protocol:

Step 2.1: Extraction

- Weigh 10 g (\pm 0.1 g) of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salt packet containing 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate.
- Immediately cap the tube and vortex vigorously for 1 minute to ensure thorough mixing and prevent the formation of salt agglomerates.
- Centrifuge the tube at \geq 3000 rcf for 5 minutes.

Step 2.2: Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 6 mL aliquot of the upper acetonitrile layer into a 15 mL d-SPE tube.
- The d-SPE tube should contain 900 mg MgSO₄, 150 mg PSA, and 150 mg C18. For samples with high pigment content (e.g., leafy vegetables), 50 mg of GCB can be added.
- Cap the tube and vortex for 30 seconds.
- Centrifuge at \geq 3000 rcf for 5 minutes.
- The resulting supernatant is the final extract.

Instrumental Analysis (LC-MS/MS)

Objective: To separate, identify, and quantify **Pyributicarb** in the final extract.

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS) equipped with an electrospray ionization (ESI) source.

LC Conditions (Illustrative):

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate
- Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C

MS/MS Conditions (Illustrative for **Pyributicarb**):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Precursor Ion (m/z): $[M+H]^+$ for **Pyributicarb** (to be determined based on its molecular weight)
- Product Ions (m/z): At least two characteristic product ions for quantification and confirmation.
- Collision Energy and other MS parameters: To be optimized for **Pyributicarb**.

Quality Control

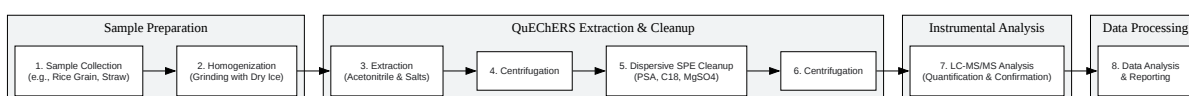
To ensure the reliability of the results, the following quality control measures should be implemented:

- **Method Blank:** An analyte-free matrix sample is carried through the entire analytical process to check for contamination.
- **Matrix-Spiked Samples:** A blank matrix is spiked with a known concentration of **Pyributicarb** standard before extraction to assess method recovery and accuracy.
- **Continuing Calibration Verification (CCV):** A calibration standard is analyzed periodically to check the stability of the instrument's response.

Mandatory Visualization

Experimental Workflow Diagram

The following diagram illustrates the key steps in the residue analysis of **Pyributicarb** in plant tissues.



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Caption: Workflow for **Pyributicarb** residue analysis in plant tissues.

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References

- 1. Simultaneous Determination of 17 Pesticide Residues in Rice by GC/MS using a Direct Sample Introduction Procedure and Spiked Calibration Curves - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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